

Cyclopentyl propionate CAS number and molecular formula

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Compound of Interest

Compound Name: Cyclopentyl propionate

Cat. No.: B15211115

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Cyclopentyl Propionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopentyl propionate is an organic compound, an ester of cyclopentanol and propionic acid. It is recognized for its applications in the fragrance industry and, more significantly, as a crucial component in pharmaceutical formulations, particularly in the design of prodrugs. This technical guide provides an in-depth overview of **cyclopentyl propionate**, focusing on its chemical identity, synthesis, and its role in drug delivery, tailored for a scientific audience.

Chemical and Physical Properties

Cyclopentyl propionate, also known as cyclopentyl propanoate, is characterized by the following identifiers and properties.

Property	Value	Reference
CAS Number	22499-66-7	
Molecular Formula	C ₈ H ₁₄ O ₂	
Molecular Weight	142.198 g/mol	
Density	0.97 g/cm ³	
Boiling Point	178.1 °C at 760 mmHg	
Flash Point	56.4 °C	
Appearance	Clear, colorless to yellow liquid	[1]
Solubility	Insoluble in water	[1]

Applications in Industry

Fragrance and Flavor

Cyclopentyl propionate and related compounds are utilized in the fragrance and flavoring industries for their characteristic fruity and floral notes. These esters can be incorporated into a variety of consumer products to impart pleasant aromas.

Pharmaceutical Prodrugs

A primary application of the **cyclopentyl propionate** moiety is in the synthesis of ester prodrugs. The lipophilic nature of the cyclopentylpropionate group allows for the formulation of long-acting injectable drugs. When attached to a parent drug molecule, this ester group can slow its release into the bloodstream, thereby extending the drug's therapeutic effect and reducing the frequency of administration.

A prominent example is Testosterone Cypionate, an androgen and anabolic steroid medication. In this formulation, testosterone is esterified with 3-cyclopentylpropionic acid. This modification increases the half-life of testosterone, allowing for less frequent injections in hormone replacement therapy.

Experimental Protocols

Synthesis of Cyclopentyl Propionate via Fischer Esterification

This protocol describes the synthesis of **cyclopentyl propionate** from cyclopentanol and propionic acid using an acid catalyst, a method known as Fischer esterification.

Materials:

- Cyclopentanol
- Propionic acid
- Concentrated sulfuric acid (H_2SO_4) or other acid catalyst like p-toluenesulfonic acid
- Sodium bicarbonate (NaHCO_3) solution, saturated
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Diethyl ether or other suitable extraction solvent
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

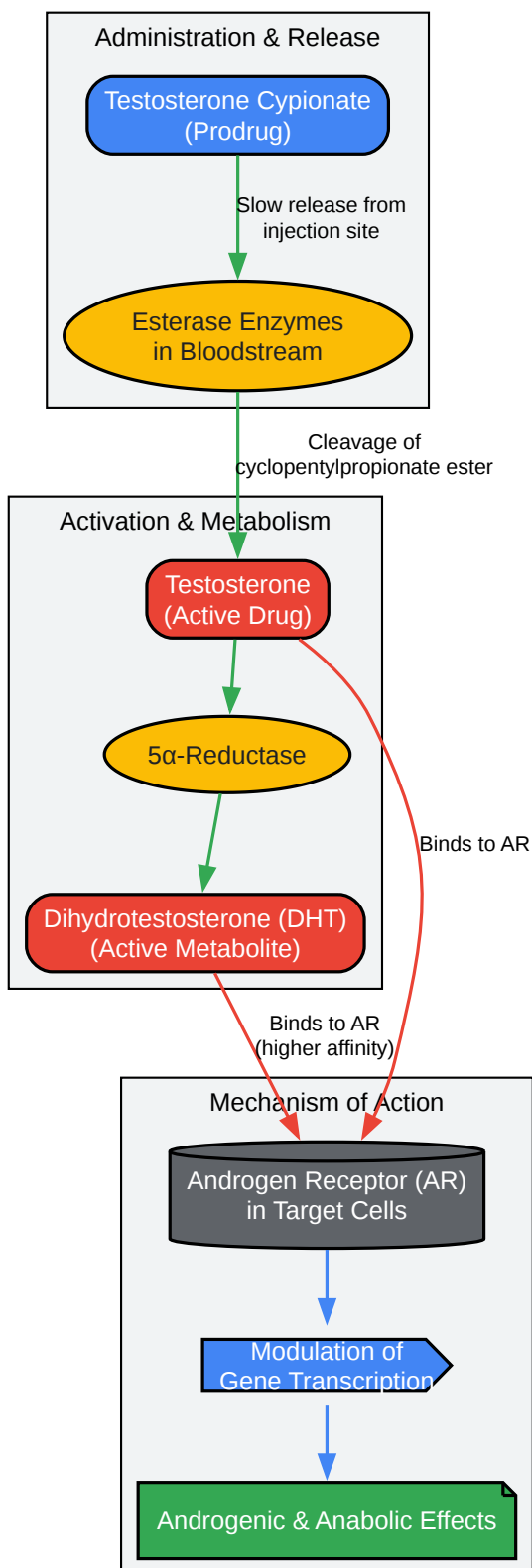
- **Reaction Setup:** In a round-bottom flask, combine cyclopentanol and an excess of propionic acid (e.g., 1.5 to 2 molar equivalents). The use of excess propionic acid helps to drive the equilibrium towards the product side.

- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction should be monitored for completion, which can take several hours.
- **Workup - Neutralization:** After the reaction has cooled to room temperature, transfer the mixture to a separatory funnel. Dilute with diethyl ether. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the excess propionic acid and the sulfuric acid catalyst. Repeat the wash until no more CO₂ evolution is observed.
- **Workup - Washing:** Wash the organic layer with brine to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter to remove the drying agent and remove the diethyl ether solvent using a rotary evaporator.
- **Purification:** The crude **cyclopentyl propionate** can be purified by fractional distillation to yield the final product.

Signaling Pathways and Logical Relationships

Prodrug Activation of Testosterone Cypionate

Cyclopentyl propionate is a key component of testosterone cypionate, which functions as a prodrug. A prodrug is an inactive compound that is converted into an active drug within the body. The following diagram illustrates the logical workflow of testosterone cypionate's activation and subsequent mechanism of action.



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Caption: Prodrug activation pathway of Testosterone Cypionate.

This diagram illustrates that after administration, testosterone cypionate is slowly released and hydrolyzed by esterase enzymes in the bloodstream to release the active drug, testosterone. Testosterone can then bind to the androgen receptor directly or be converted to the more potent dihydrotestosterone (DHT), which also binds to the androgen receptor. This binding initiates changes in gene transcription, leading to the physiological effects associated with testosterone.

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References

- 1. Cas 140-77-2,3-Cyclopentylpropionic acid | lookchem [lookchem.com]
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